

Application Note: N,N-Dimethylmorpholine-2-carboxamide in Medicinal Chemistry

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Compound of Interest

Compound Name: *N,N-dimethylmorpholine-2-carboxamide*
CAS No.: 135072-23-0
Cat. No.: B166608

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Executive Summary & Strategic Value

N,N-dimethylmorpholine-2-carboxamide (CAS: 1361115-06-1) is a functionalized morpholine scaffold used primarily as a solubility-enhancing vector and a chiral probe in Fragment-Based Drug Discovery (FBDD) and Lead Optimization.^[1]

Unlike the standard morpholine ring, which is often used to cap molecules to improve metabolic stability, the introduction of the N,N-dimethylcarboxamide moiety at the C2 position provides three distinct advantages:

- **Vectorization:** It introduces a vector for growing the molecule into solvent-exposed regions of a binding pocket without significantly increasing lipophilicity (LogD).
- **Stereogenicity:** The C2 position is chiral, allowing researchers to probe stereospecific interactions within the protein active site.
- **Physicochemical Modulation:** The dimethylamide group acts as a hydrogen bond acceptor (HBA) but not a donor (HBD), modulating the polar surface area (PSA) while maintaining

high aqueous solubility.

Physicochemical Profile

The following data summarizes the properties of the free base and its hydrochloride salt, derived from standard medicinal chemistry computational models and empirical observations.

Property	Value / Description	Impact on Drug Design
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂	Low MW fragment (<200 Da). [1]
Molecular Weight	158.20 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD).[1]
cLogP	-0.8 to -0.4	Low lipophilicity; excellent for lowering the LogP of greasy leads.[1]
Topological PSA	~49 Å ²	Good permeability profile; CNS active potential.[1]
H-Bond Donors	1 (Secondary Amine)	The N4 amine is the primary handle for coupling (SNAr, Amide bond).
H-Bond Acceptors	3 (Ether O, Amide O, N4)	High capacity for water solubility and protein interaction.[1]
Chirality	C2 (R/S Enantiomers)	Critical: Enantiomers often show >100x potency differences.[1]

Application Protocols

Workflow 1: Lead Optimization (Solubility Enhancement)

Context: A lead compound exhibits potent IC₅₀ (<10 nM) but poor aqueous solubility (<10 µM) and high metabolic clearance due to a lipophilic core. Solution: Replace a terminal piperidine or standard morpholine with **N,N-dimethylmorpholine-2-carboxamide**. [1]

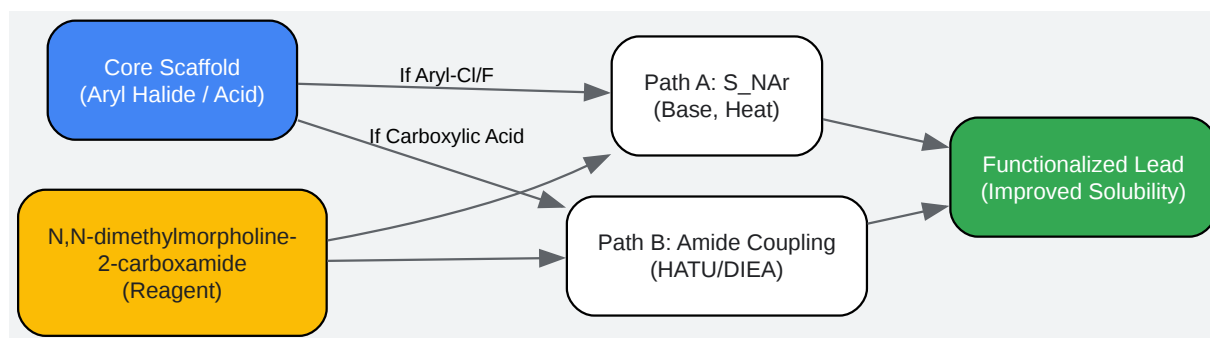
Mechanistic Rationale

The C2-carboxamide group disrupts the planarity of the ring and introduces a permanent dipole. The N,N-dimethyl group prevents the amide from acting as a hydrogen bond donor, reducing the desolvation penalty upon binding compared to a primary amide, while still interacting with solvent water to boost solubility.

Workflow 2: Synthetic Incorporation

Since the N4 nitrogen is a secondary amine, DMMC is typically introduced via Nucleophilic Aromatic Substitution (S_NAr) or Amide Coupling.

Diagram: Strategic Incorporation Pathways



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Caption: Decision tree for coupling DMMC to a drug core via S_NAr or Amide Coupling.

Detailed Experimental Protocols

Protocol A: S_NAr Coupling to Heteroaryl Chlorides

Objective: Attach DMMC to a chloropyrimidine or chloropyridine core. Scale: 100 mg - 1 g.^[1]

Reagents:

- Substrate: Heteroaryl Chloride (1.0 equiv)
- Reagent: **N,N-dimethylmorpholine-2-carboxamide** HCl (1.2 equiv)^[1]

- Base: Diisopropylethylamine (DIPEA) (3.0 equiv) or Cs_2CO_3 (2.0 equiv)
- Solvent: DMSO or NMP (anhydrous)

Step-by-Step Procedure:

- Preparation: In a microwave vial or round-bottom flask, dissolve the Heteroaryl Chloride in DMSO (concentration ~0.2 M).
- Addition: Add the DMMC HCl salt followed by the base. Note: If using Carbonate bases, ensure fine powder to maximize surface area.
- Reaction:
 - Thermal: Heat to 80–100°C for 4–12 hours. Monitor by LCMS.[\[2\]](#)
 - Microwave: Heat to 120°C for 30–60 minutes.
- Workup: Dilute the reaction mixture with EtOAc and wash with water (3x) and brine (1x) to remove DMSO.
 - Troubleshooting: If the product is highly polar (due to the amide), avoid aqueous extraction. Instead, dilute with MeOH/DCM and load directly onto a reverse-phase C18 flash column.[\[1\]](#)
- Purification: Flash chromatography (DCM:MeOH 0-10% gradient).

Protocol B: Chiral Resolution (If using racemic starting material)

Objective: Separate (R) and (S) enantiomers of the DMMC-containing lead. Method: Supercritical Fluid Chromatography (SFC).

Parameters:

- Column: Chiralpak AD-H or IC (4.6 x 250 mm, 5 μm).
- Co-Solvent: 20-40% Methanol with 0.1% Diethylamine (DEA).[\[1\]](#)

- Flow Rate: 3-4 mL/min.[\[1\]](#)
- Detection: UV at 254 nm.
- Rationale: The amide group interacts strongly with the amylose/cellulose stationary phases, typically providing excellent separation factors ($\alpha > 1.2$).

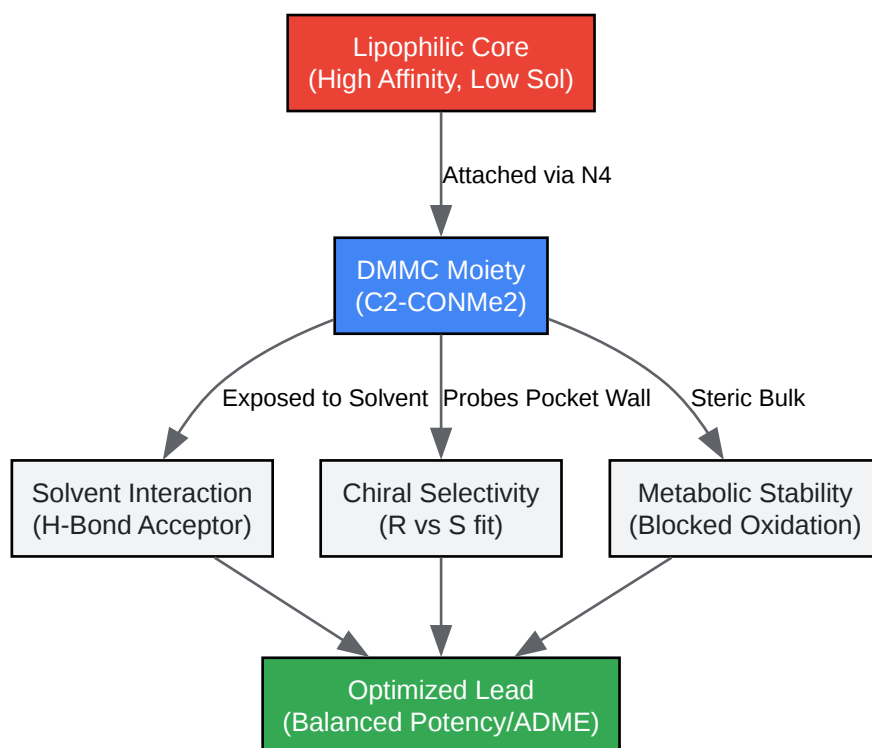
Quality Control & Validation

Every synthesized batch must pass the following QC criteria before biological testing.

Test	Method	Acceptance Criteria
Identity	¹ H NMR (DMSO-d ₆)	Diagnostic peaks: N-Me groups (singlets/doublets ~2.8-3.0 ppm), Chiral H at C2 (dd ~4.0 ppm). [1]
Purity	LC-MS (UV 254)	>95% area under curve. [1]
Chiral Purity	Chiral SFC/HPLC	>98% ee (for enantiopure studies).
Residual Solvent	GC-Headspace	DMSO < 5000 ppm (Class 3 limit). [1]

Mechanism of Action Visualization

The diagram below illustrates how DMMC modifies the binding properties of a drug scaffold.



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Caption: Mechanistic contribution of DMMC to the pharmacological profile of a lead compound.

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